

2-Chloro-p-Xylene: Application Notes and Protocols for Chemical Reactions

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Compound of Interest

Compound Name: 2-Chloro-p-xylene

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This document provides detailed application notes and protocols for the use of **2-chloro-p-xylene** as a solvent in chemical reactions. Due to its high boiling point and relative inertness under certain conditions, **2-chloro-p-xylene** can be a valuable solvent for specific synthetic applications, particularly those requiring elevated temperatures.

Physicochemical Properties

A summary of the key physical and chemical properties of **2-chloro-p-xylene** is presented in the table below. Its high boiling point makes it suitable for reactions that require sustained high temperatures to proceed at a reasonable rate.

Property	Value	Reference
CAS Number	95-72-7	[1][2]
Molecular Formula	C ₈ H ₉ Cl	[3]
Molecular Weight	140.61 g/mol	[3]
Boiling Point	186-187 °C	[3]
Melting Point	2 °C	[3]
Density	1.049 g/mL at 25 °C	[3]
Appearance	Colorless to light yellow liquid	[1]
Solubility	Slightly soluble in water.	[4]

Application 1: Solvent for the Synthesis of 2,5-Dichloro-p-xylene

2-Chloro-p-xylene can serve as both a reactant and a solvent in the synthesis of 2,5-dichloro-p-xylene, a valuable intermediate in the production of pesticides and other fine chemicals.[5][6] Utilizing an excess of **2-chloro-p-xylene** as the reaction medium can help to control the reaction temperature and facilitate the selective formation of the desired product.

Experimental Protocol: Ferric Chloride Catalyzed Chlorination

This protocol is adapted from the process described in U.S. Patent 4,608,448.[3]

Materials:

- **2-chloro-p-xylene**
- Anhydrous ferric chloride (FeCl₃)
- Methylene chloride (for workup)
- Anhydrous sodium sulfate (for drying)

Equipment:

- Round-bottom flask equipped with a mechanical stirrer and a reflux condenser
- Heating mantle
- Gas bubbler
- Separatory funnel
- Filtration apparatus
- Rotary evaporator

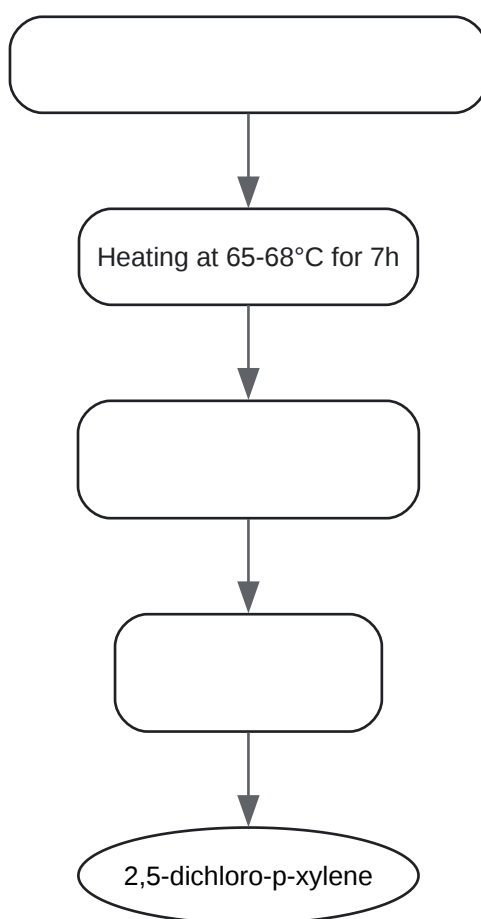
Procedure:

- To a round-bottom flask equipped with a mechanical stirrer and a reflux condenser, add **2-chloro-p-xylene** and anhydrous ferric chloride. A 100% stoichiometric excess of **2-chloro-p-xylene** should be used to serve as the reaction solvent.[3]
- Heat the mixture to 65-68 °C with continuous stirring.[3]
- Maintain the reaction at this temperature for approximately 7 hours. The reaction progress can be monitored by gas chromatography.[3]
- After the reaction is complete, cool the mixture to room temperature.[3]
- Wash the reaction mixture three times with methylene chloride.[3]
- Remove the ferrous chloride by filtration.[3]
- Wash the filtrate containing the product three times with water in a separatory funnel.[3]
- Dry the organic layer over anhydrous sodium sulfate.[3]
- Concentrate the solution by vacuum distillation to remove the methylene chloride and any unreacted **2-chloro-p-xylene**, yielding the 2,5-dichloro-p-xylene product.[3]

Quantitative Data:

Reactant Ratio (2-chloro-p-xylene:FeCl ₃)	Temperature (°C)	Reaction Time (h)	Yield of 2,5-dichloro-p-xylene (%)
2:1 (100% excess)	65-68	7	Not specified in patent, but implied to be high

Logical Workflow for the Synthesis of 2,5-dichloro-p-xylene



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Caption: Workflow for the synthesis of 2,5-dichloro-p-xylene.

Potential Applications and Considerations

While specific, documented examples are limited, the properties of **2-chloro-p-xylene** suggest its potential as a high-boiling point, non-polar solvent in other high-temperature reactions. Chlorinated aromatic solvents are sometimes employed in polymer synthesis and the manufacturing of agrochemicals.[4][6] Researchers may consider **2-chloro-p-xylene** as a potential solvent in reactions such as:

- High-temperature nucleophilic aromatic substitutions: Where a high-boiling, relatively inert solvent is required.
- Certain metal-catalyzed cross-coupling reactions: Although not widely documented, its properties are similar to other solvents used in these reactions.
- Polymerization reactions: For monomers that are soluble in chlorinated aromatic hydrocarbons.[7]

Safety Precautions:

2-chloro-p-xylene is a flammable liquid and may be irritating and narcotic in high concentrations.[4] It is essential to handle this solvent in a well-ventilated fume hood and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, consult the Material Safety Data Sheet (MSDS).

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